

N-Methyl Metribuzin-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: N-Methyl Metribuzin-d3

Cat. No.: B12420669

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **N-Methyl Metribuzin-d3**. It covers the core chemical properties, its application as an internal standard in quantitative analysis, and the mechanism of action of its non-deuterated analog.

Core Properties and Data

N-Methyl Metribuzin-d3 is the deuterated form of N-Methyl Metribuzin, which is a methylamine analog of the herbicide Metribuzin. Its primary application in a research setting is as an internal standard for the quantitative analysis of N-Methyl Metribuzin or related compounds by isotope dilution mass spectrometry, most commonly with liquid chromatography-tandem mass spectrometry (LC-MS/MS). The incorporation of stable isotopes provides a compound that is chemically almost identical to the analyte, ensuring it behaves similarly during sample preparation, chromatography, and ionization, but is distinguishable by its mass-to-charge ratio.

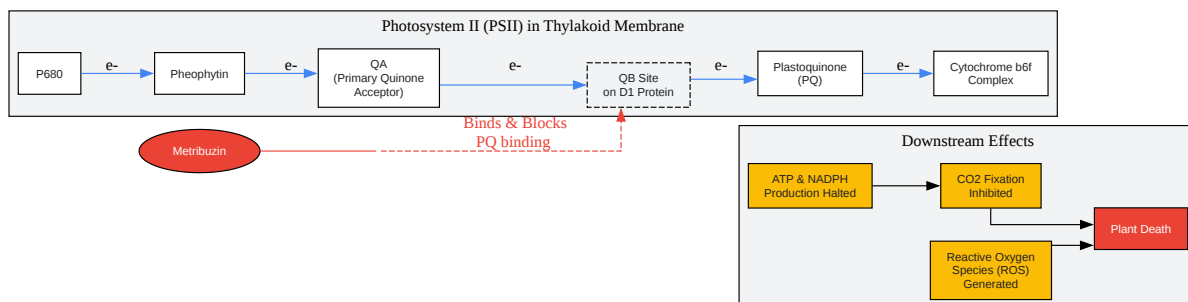
The key quantitative and physical data for **N-Methyl Metribuzin-d3** are summarized in the table below.

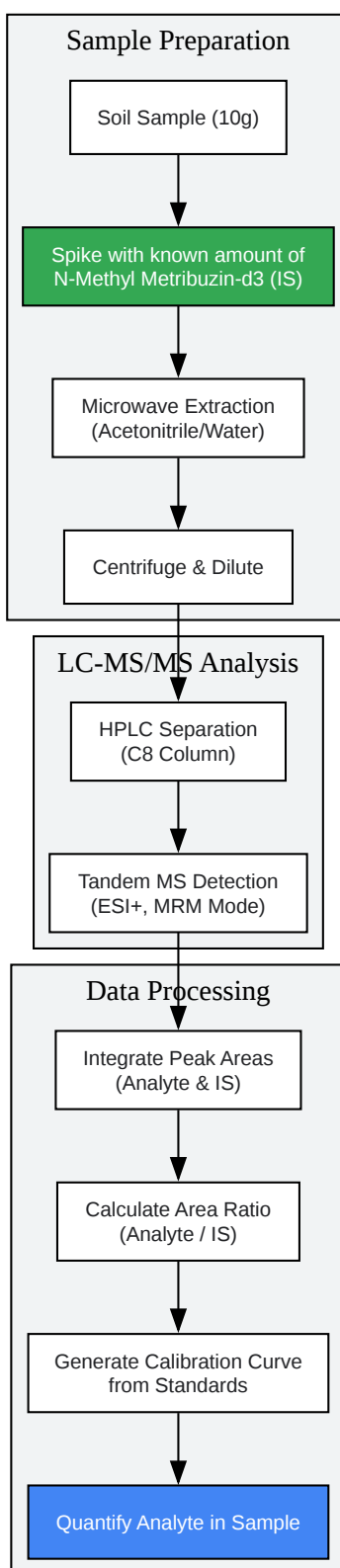
Property	Value	Reference
CAS Number	1794754-27-0	[1][2][3][4]
Molecular Formula	C ₉ H ₁₃ D ₃ N ₄ OS	[1][2][3][4]
Molecular Weight	231.33 g/mol	[1][2][3][4]
IUPAC Name	6-(tert-butyl)-4-((methyl-d ₃)amino)-3-(methylthio)-1,2,4-triazin-5(4H)-one	[5][6]
Synonyms	6-(1,1-Dimethylethyl)-4-[(methyl-d ₃)amino]-3-(methylthio)-1,2,4-triazin-5(4H)-one, 6-tert-Butyl-4-[(methyl-d ₃)amino]-3-(methylthio)-1,2,4-triazin-5(4H)-one, Metribuzin Methylamine-d ₃	[1][2]
Storage Temperature	2-8°C	[5][7]

Mechanism of Action: Inhibition of Photosynthesis

The herbicidal activity of the parent compound, Metribuzin, provides the context for the relevance of N-Methyl Metribuzin as an analyte in environmental and agricultural studies. Metribuzin is a selective triazinone herbicide that acts by inhibiting photosynthesis.[1][2] It is absorbed by the roots and foliage of plants and translocated to the chloroplasts.

The primary molecular target is Photosystem II (PSII), a critical protein complex within the thylakoid membranes of chloroplasts.[3][4][8] Metribuzin binds to the Q-binding site on the D1 protein of the PSII complex. This binding competitively inhibits the native plastoquinone, thereby blocking the electron transport from the primary quinone acceptor (Q) to the secondary quinone acceptor (Q).[3][4] The interruption of this electron flow halts the production of ATP and NADPH, which are essential for carbon fixation and plant growth. This leads to a cascade of secondary effects, including the generation of reactive oxygen species (ROS) and subsequent lipid peroxidation, ultimately causing cellular damage and plant death.[1]





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